

# The Reaction of Mercury with Nitric Acid: A Technical Guide

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## Compound of Interest

Compound Name: *mercury;nitric acid*

CAS No.: *24670-15-3*

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This in-depth technical guide provides a comprehensive overview of the chemical reactions between mercury and nitric acid. The nature of the products formed is highly dependent on the concentration of the nitric acid, a critical factor for any researcher working with these materials. This document details the underlying chemistry, experimental protocols, and quantitative data associated with these reactions, offering valuable insights for professionals in research and development.

## Core Chemical Reactions

The interaction of elemental mercury with nitric acid primarily yields two different mercury nitrate salts, contingent on the concentration of the acid. Dilute nitric acid favors the formation of mercury(I) nitrate, whereas concentrated nitric acid leads to the production of mercury(II) nitrate.

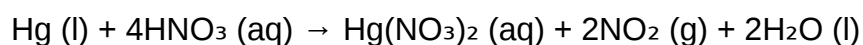
### 1.1. Reaction with Dilute Nitric Acid

With an excess of mercury and dilute nitric acid, mercury(I) nitrate is the principal product. In this reaction, the nitric acid acts as an oxidizing agent, but its reduced concentration limits the oxidation state of mercury to +1. The balanced chemical equation for this reaction is:



### 1.2. Reaction with Concentrated Nitric Acid

In the presence of hot, concentrated nitric acid, mercury is oxidized to the +2 state, forming mercury(II) nitrate. The higher concentration of nitric acid provides a more potent oxidizing environment. The balanced chemical equation for this reaction is:



## Quantitative Data Summary

The following tables summarize the key quantitative parameters influencing the reaction between mercury and nitric acid.

Table 1: Influence of Nitric Acid Concentration and Stirring on the "Period of Passivity"[2]

Nitric Acid Concentration (N)	Stirring Rate (rpm)	Period of Passivity (minutes)
4	450	153
5	450	110
6	450	45
4	600	210
5	600	125
6	600	70

Note: The "period of passivity" refers to the initial time during which no reaction is observed.[2]

Table 2: Rate of Mercury Dissolution in Dilute Nitric Acid after the Period of Passivity[2]

Nitric Acid Concentration (N)	Stirring Rate (rpm)	Time after Passivity (minutes)	Weight of Hg Dissolved (g/L)
5	650	5	0.1107
5	650	10	0.2959
5	650	15	0.5509
6	1000	5	0.2204
6	1000	10	0.6183
6	1000	15	1.1018

## Experimental Protocols

The following are detailed methodologies for the synthesis of mercury(I) and mercury(II) nitrate.

### 3.1. Synthesis of Mercury(I) Nitrate (with Dilute Nitric Acid)

This protocol is adapted from a standard laboratory procedure for the preparation of mercurous nitrate.

Materials:

- Elemental Mercury (Hg)
- Dilute Nitric Acid (HNO<sub>3</sub>)

Procedure:

- In a suitable reaction vessel, treat elemental mercury with dilute nitric acid.
- Gently warm the mixture to initiate and sustain the reaction.
- Continue the reaction until the evolution of gas ceases, indicating the consumption of the limiting reagent.
- Allow the solution to cool, which will cause the mercury(I) nitrate to crystallize.

- Separate the crystals from any remaining unreacted mercury by decantation.
- Collect the crystals by filtration and wash with a small amount of cold, dilute nitric acid to remove impurities.
- Dry the crystals in a desiccator.

### 3.2. Synthesis of Mercury(II) Nitrate (with Concentrated Nitric Acid)

This protocol describes the synthesis of mercuric nitrate using concentrated nitric acid.

Materials:

- Elemental Mercury (Hg)
- Concentrated Nitric Acid (HNO<sub>3</sub>)

Procedure:

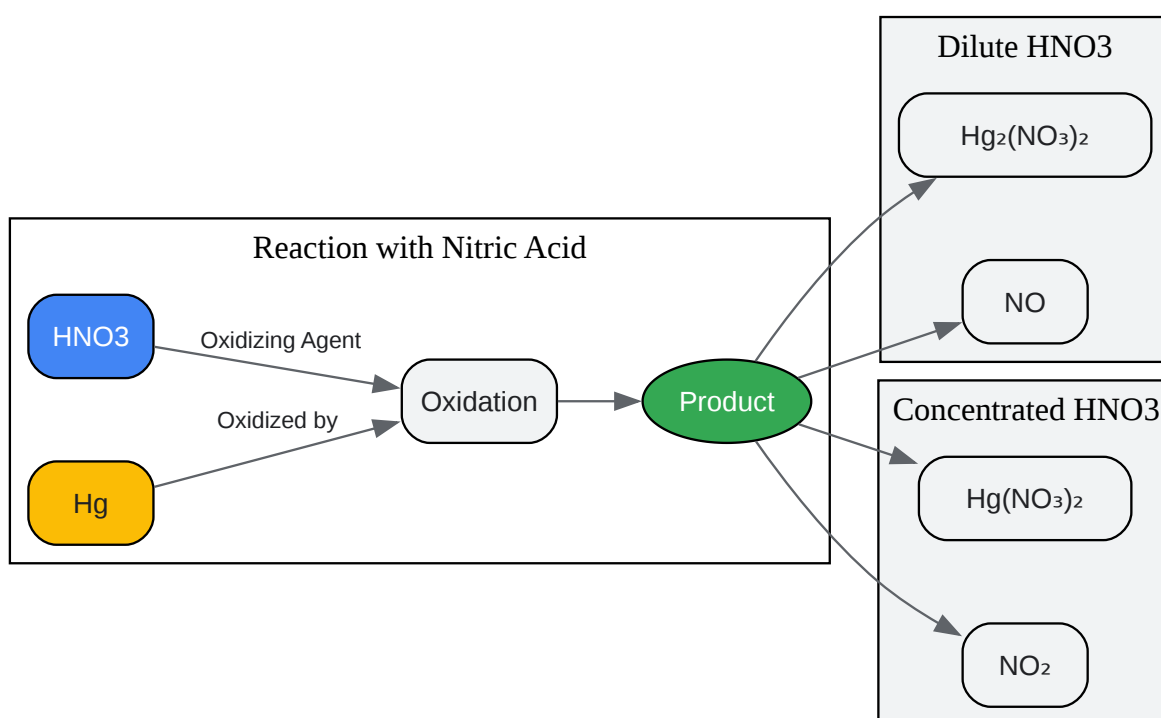
- In a fume hood, carefully add elemental mercury to an excess of hot, concentrated nitric acid in a flask equipped with a reflux condenser.
- Heat the mixture to initiate the reaction, which will be vigorous and produce nitrogen dioxide gas.
- Continue heating until all the mercury has dissolved.
- To test for completion, take a small drop of the solution and add it to a test tube containing cold water and a drop of dilute hydrochloric acid. The absence of a white precipitate of mercury(I) chloride indicates that all the mercury has been oxidized to the +2 state.
- If the reaction is incomplete, add more concentrated nitric acid and continue heating.
- Once the reaction is complete, allow the solution to cool. The mercury(II) nitrate can be isolated by careful evaporation of the excess acid.

## Reaction Mechanisms and Pathways

The dissolution of mercury in nitric acid is understood to be an autocatalytic process, with nitrous acid ( $\text{HNO}_2$ ) acting as a key intermediate.

#### 4.1. The Role of Nitrous Acid

The reaction is initially slow, exhibiting a "period of passivity," because it relies on the in-situ formation of nitrous acid.[2][3] Once a sufficient concentration of nitrous acid is established, it acts as the primary oxidizing agent in a catalytic cycle.

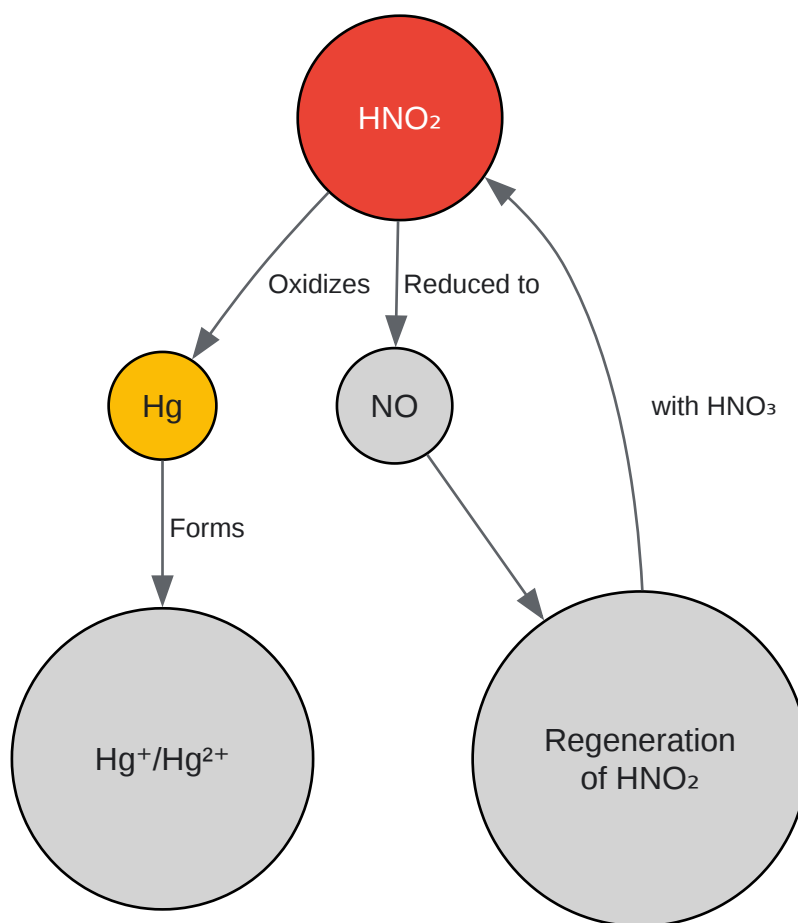


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Caption: General reaction pathways for mercury with dilute and concentrated nitric acid.

#### 4.2. Nitrous Acid Catalytic Cycle

The following diagram illustrates the proposed catalytic role of nitrous acid in the dissolution of mercury.

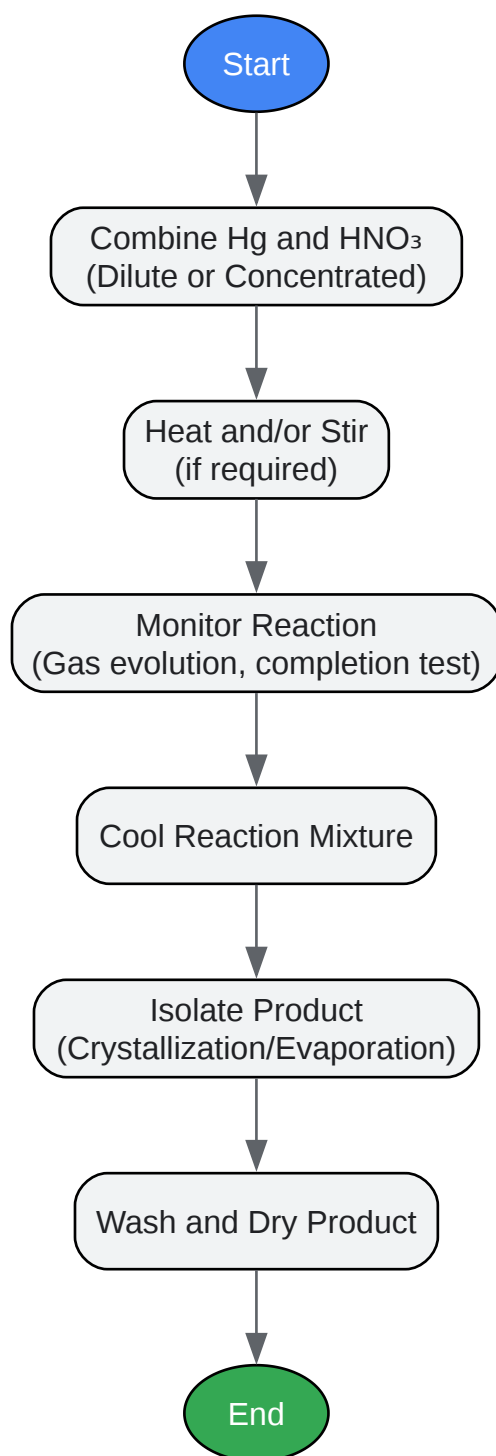


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Caption: The catalytic cycle of nitrous acid in the oxidation of mercury.

## Experimental Workflow

The general workflow for conducting the reaction of mercury with nitric acid and subsequent product isolation is outlined below.



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Caption: A generalized experimental workflow for the synthesis of mercury nitrates.

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## References

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